

Proper Disposal of 6-Oxohexanoic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 6-Oxohexanoic acid

Cat. No.: B1218020

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical reagents like **6-oxohexanoic acid** are paramount to ensuring a safe and compliant laboratory environment. This guide provides detailed, step-by-step procedures for the safe disposal of **6-oxohexanoic acid**, emphasizing immediate safety protocols and operational logistics.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be equipped with the appropriate Personal Protective Equipment (PPE). This includes chemical-resistant gloves, safety goggles, and a laboratory coat. All handling of **6-oxohexanoic acid** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for **6-oxohexanoic acid**, providing a quick reference for its physical and chemical properties, as well as its hazard classifications.

Table 1: Physical and Chemical Properties of **6-Oxohexanoic Acid**

Property	Value
Molecular Formula	C6H10O3
Molecular Weight	130.14 g/mol [2]
Physical Form	Solid[3]
Storage Temperature	Inert atmosphere, store in freezer, under -20°C[3]

Table 2: GHS Hazard Classifications for **6-Oxohexanoic Acid**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [2]
Skin Irritation	2	H315: Causes skin irritation[1] [2]
Serious Eye Irritation	2A	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation[1][2]

Experimental Protocol: Step-by-Step Disposal Procedure

The disposal of **6-oxohexanoic acid** must be carried out as hazardous chemical waste. Direct disposal down the drain or in regular trash is strictly prohibited.[4] Adherence to your institution's Environmental Health and Safety (EHS) guidelines is mandatory.

1. Waste Segregation and Collection:

- Solid Waste: Carefully transfer solid **6-oxohexanoic acid** waste into a designated, compatible, and clearly labeled "Hazardous Waste" container.

- Liquid Waste: Solutions containing **6-oxohexanoic acid** should be collected in a separate, designated "Halogenated Organic Waste" container if the solvent is halogenated. If a non-halogenated solvent is used, collect it in a "Non-Halogenated Organic Waste" container. Do not mix with incompatible waste streams, such as bases, to avoid potentially hazardous reactions.[\[4\]](#)
- Contaminated Materials: Any materials, such as weighing paper or pipette tips, that come into contact with **6-oxohexanoic acid** should be disposed of in the solid hazardous waste container.

2. Decontamination of Glassware:

- Glassware that has been in contact with **6-oxohexanoic acid** should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
- The rinsate from these rinses must be collected and disposed of as liquid hazardous waste.[\[4\]](#)
- After triple-rinsing, the glassware can typically be washed through standard laboratory procedures.

3. Waste Container Labeling:

- All hazardous waste containers must be accurately and clearly labeled.[\[4\]](#)
- The label must include the words "Hazardous Waste" and the full chemical name, "**6-oxohexanoic acid**."
- Indicate the primary hazards (e.g., Irritant).

4. Storage Pending Disposal:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure waste accumulation area.
- Keep the container tightly closed and store it away from incompatible materials.[\[1\]](#)

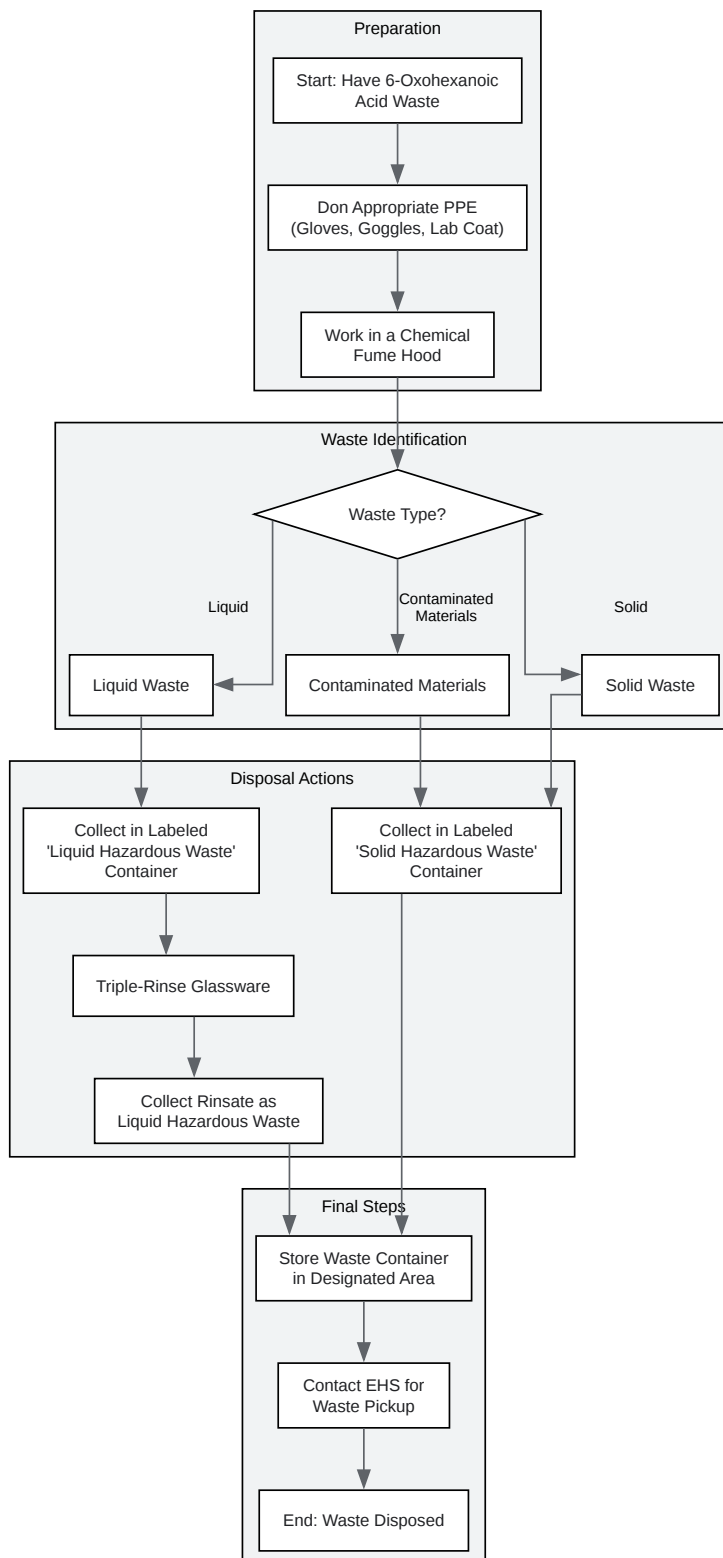
5. Arrangement for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Follow their specific procedures for waste pickup, which may involve submitting an online request or making a phone call.^[4]

Visualizing the Disposal Workflow

To further clarify the proper disposal procedures for **6-oxohexanoic acid**, the following diagram illustrates the decision-making process and necessary steps.

Figure 1. Disposal Workflow for 6-Oxohexanoic Acid

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Caption: A flowchart illustrating the step-by-step process for the proper disposal of **6-oxohexanoic acid**.

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